

Application Note: Optimized Mounting Protocols for Acid Green 85 Stained Slides

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Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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Abstract & Core Directive

The longevity and optical resolution of histological slides stained with **Acid Green 85** (an anionic triphenylmethane or anthraquinone-based dye, distinct from but chemically related to Acid Green 25) depend entirely on the compatibility between the dye chemistry and the mounting medium.^{[1][2]}

The Core Challenge: **Acid Green 85** is water-soluble and sensitive to alkaline pH.^{[1][2]} Improper mounting leads to "bleeding" (diffusion of dye into the medium) or fading (oxidative loss of chromophore).^{[1][2]}

The Solution: This guide validates Synthetic Resinous Mounting Media (Hydrophobic) as the Gold Standard for permanent storage, provided a rigorous dehydration protocol is followed.^{[1][2]} Aqueous mounting is reserved for specific, temporary workflows.^{[1][2]}

Scientific Mechanism: Dye-Solvent Interactions^{[1][2]}

To select the correct medium, one must understand the solubility profile of **Acid Green 85**.^{[1][2]}

Chemical Basis

Acid Green 85 functions as an acid dye (anionic).[1][2] It binds to basic amino acids (lysine, arginine) in tissue proteins via electrostatic attraction under acidic conditions.[1][2]

- **Hydrophilicity:** High.[1][2] The sulfonate groups () make it highly soluble in water.[1][2]
- **Lipophilicity:** Low.[1][2] It is generally insoluble in non-polar solvents like xylene or toluene.[1][2]
- **Alcohol Sensitivity:** Moderate.[1][2] Most acid dyes exhibit partial solubility in lower-grade alcohols (50-70% ethanol) but are relatively stable in absolute ethanol if exposure is brief.[1][2]

The "Lock-In" Principle

The goal of mounting is to encapsulate the tissue in a medium where the dye is insoluble.[1][2]

Medium Type	Solvent Base	Acid Green 85 Solubility	Outcome
Aqueous (Glycerol)	Water/Buffer	Soluble	High Risk: Dye diffuses into medium over time (Bleeding). [1][2]
Resinous (Synthetic)	Xylene/Toluene	Insoluble	Optimal: Dye remains "locked" in the tissue. [1][2]
Resinous (Natural)	Terpenes (Canada Balsam)	Insoluble	Moderate: Acidic nature of balsam may alter dye color over years.[1][2]

Recommended Mounting Media

Primary Recommendation: Synthetic Resinous Media

Examples: DPX (Distyrene, Plasticizer, Xylene), Entellan®, Permount™.[1][2]

- Refractive Index (RI): ~1.52 (Matches glass slides, optimizing resolution).
- pH: Neutral.[1][2]
- Mechanism: Requires the tissue to be completely dehydrated (water removed) and cleared (alcohol removed) before mounting.[1][2] Since **Acid Green 85** is insoluble in xylene, the stain edges remain sharp.[1][2]

Secondary Recommendation: Modified Aqueous Media (Only if Dehydration is Impossible)

Examples: Glycerol Gelatin, Fluoromount-G.[1][2]

- Indication: Use only if the tissue contains other stains (e.g., Lipids/Oil Red O) that would be destroyed by xylene.[1][2]
- Modification: The mounting medium must be acidified (pH 4.0–5.[1][2]0) to prevent dye desorption.[1][2] Neutral or basic aqueous media will cause rapid fading.[1][2]

Detailed Protocols

Protocol A: Permanent Mounting (Resinous) - The Gold Standard

Objective: Create a permanent, high-contrast slide with zero dye bleeding.[1][2]

Reagents:

- Ethanol Series (70%, 95%, 100% x2)[1][2]
- Clearing Agent: Xylene or Xylene Substitute (e.g., d-Limonene)[1][2]
- Mounting Medium: DPX or Entellan[1][2]

Workflow:

- Post-Staining Wash: Rinse slides in acidified water (1% Acetic Acid) to remove excess unbound dye.[1][2] Do not use tap water if it is alkaline.[1][2]
- Differentiation (Critical): Briefly dip in 70% Ethanol.
 - Observation: Check under microscope.[1][2][3] If **Acid Green 85** leaches rapidly, skip to Step 3.
- Rapid Dehydration:
 - 100% Ethanol - Dip 10 times (approx. 30 seconds).[1][2]
 - 100% Ethanol (Fresh) - Dip 10 times.[1][2]
 - Note: Speed is vital.[1][2] Prolonged exposure to alcohol can extract the dye.[1][2]
- Clearing:
 - Xylene I - 2 minutes.[1][2]
 - Xylene II - 2 minutes.[1][2]
 - Checkpoint: The slide should look transparent.[1][2] If milky, water is still present (Go back to 100% Ethanol).[1][2]
- Mounting:
 - Apply 2-3 drops of Resin Medium (DPX).[1][2]
 - Lower coverslip slowly to avoid bubbles.[1][2]
- Curing: Dry flat in a fume hood for 24 hours.

Protocol B: Aqueous Mounting (Temporary)

Objective: Quick visualization without dehydration.[1][2]

Reagents:

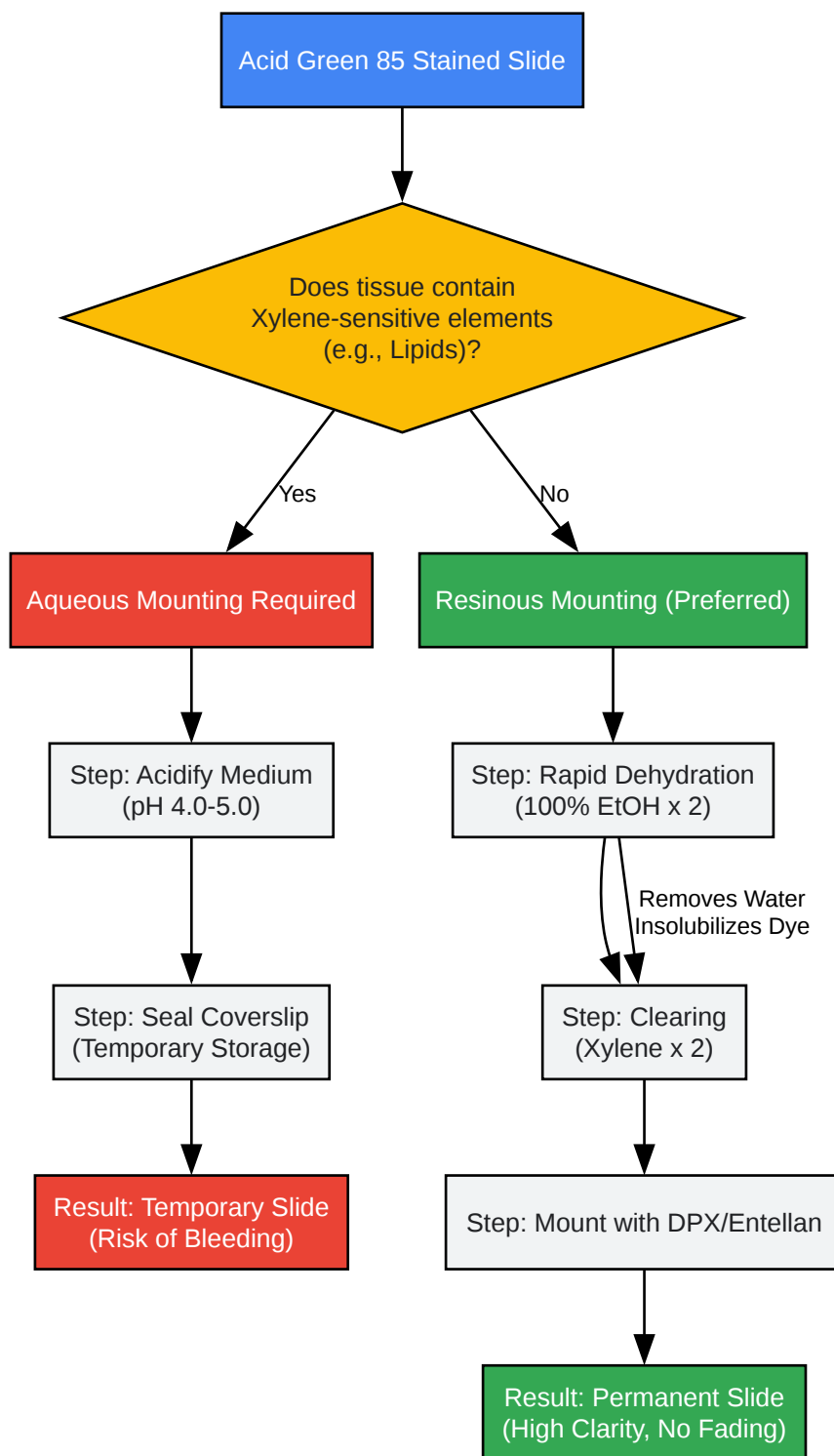
- Aqueous Mounting Medium (Glycerol-based)[1][2]
- Sealant (Nail polish or Valap)[1][2]

Workflow:

- Rinse: Wash slide in distilled water.
- Mount: Apply aqueous medium directly to wet slide.[1][2]
- Seal: Seal edges of coverslip immediately to prevent evaporation.[1][2]
- Storage: Store at 4°C in the dark. Expect stain diffusion within 48-72 hours.[1][2]

Visualization of Workflow

The following diagram illustrates the decision logic and chemical pathway for processing **Acid Green 85** slides.



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Caption: Decision tree for selecting mounting media based on tissue composition and desired slide longevity.[1][2]

Troubleshooting & Quality Control

Issue	Observation	Root Cause	Corrective Action
Cloudiness	Milky haze over tissue after mounting.[1][2]	Water contamination in Xylene (Incomplete dehydration).[1]	Return to 100% Ethanol, then fresh Xylene.[1]
Bleeding	Green halo around tissue; background turns green.[1][2]	1. Aqueous medium used.2.[1][2][3][4][5] Alcohol dehydration was too slow.	1. Switch to Resinous.2. Reduce time in ethanol steps.
Fading	Loss of green intensity over weeks.[1][2]	Alkaline pH in mounting medium or residual tap water.[1]	Use acidified wash water; ensure mountant is neutral/acidic.[1][2]
Black Artifacts	Dark granules appearing over time.[1][2]	Precipitation of dye (rare) or drying back of medium.[1]	Ensure coverslip is fully sealed; use fresh dye solution.[1][2]

References

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(Note: While specific literature on "**Acid Green 85**" is less abundant than "Acid Green 25", the chemical behavior of the Acid Green anionic dye class dictates the protocols above.)

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